

Personal protective equipment for handling 2-Methoxy-5-methylaniline

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Compound of Interest

Compound Name: 2-Methoxy-5-methylaniline

Cat. No.: B041322

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Essential Safety and Handling Guide for 2-Methoxy-5-methylaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Methoxy-5-methylaniline** (also known as p-Cresidine). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

2-Methoxy-5-methylaniline is a solid substance that poses significant health risks. It is classified as harmful if swallowed, causes serious eye irritation, and is suspected of causing cancer.[1][2] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Required Personal Protective Equipment:

- Eye and Face Protection: Chemical safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are required.[2]

- **Hand Protection:** Due to the hazards of **2-Methoxy-5-methylaniline**, selecting gloves with proven chemical resistance is crucial. General-purpose laboratory gloves may not offer sufficient protection. Butyl rubber gloves are highly recommended for prolonged contact, while chloroprene gloves may be suitable for short-term splash protection only.^[2] Always inspect gloves for any signs of degradation before use and employ proper glove removal techniques to avoid skin contact.^[2]
- **Respiratory Protection:** In areas with inadequate ventilation or where dust formation is likely, a NIOSH-approved N95 dust mask or a full-face particle respirator type N100 (US) or type P3 (EN 143) is necessary.^[2]^[3]
- **Protective Clothing:** A lab coat or a disposable protective suit should be worn to prevent skin contact. For tasks with a higher risk of exposure, disposable Tyvek-type sleeves taped to gloves are recommended.

Quantitative Data Summary

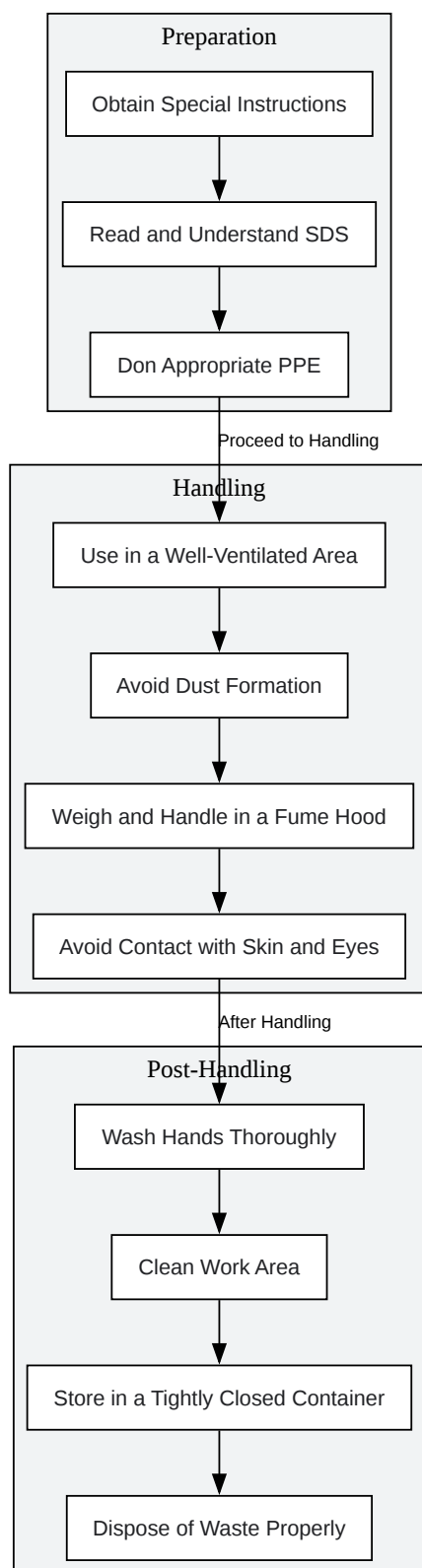
For quick reference, the following table summarizes key quantitative data for **2-Methoxy-5-methylaniline**.

Parameter	Value	Source
Glove Compatibility		
Butyl Rubber (0.3 mm)	> 480 minutes	^[2]
Chloroprene (0.6 mm)	30 minutes	^[2]
Physical Properties		
Melting Point	50-52 °C	^[1]
Boiling Point	235 °C	^[1]
Flash Point	110 °C (closed cup)	^[3]
Occupational Exposure Limits		
MAK (Germany)	Carcinogen Category 2	

Standard Operating Procedure for Handling

The following protocol outlines the step-by-step procedure for the safe handling of **2-Methoxy-5-methylaniline**.

Experimental Workflow:



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Caption: A logical workflow for the safe handling of **2-Methoxy-5-methylaniline**.

Methodology:

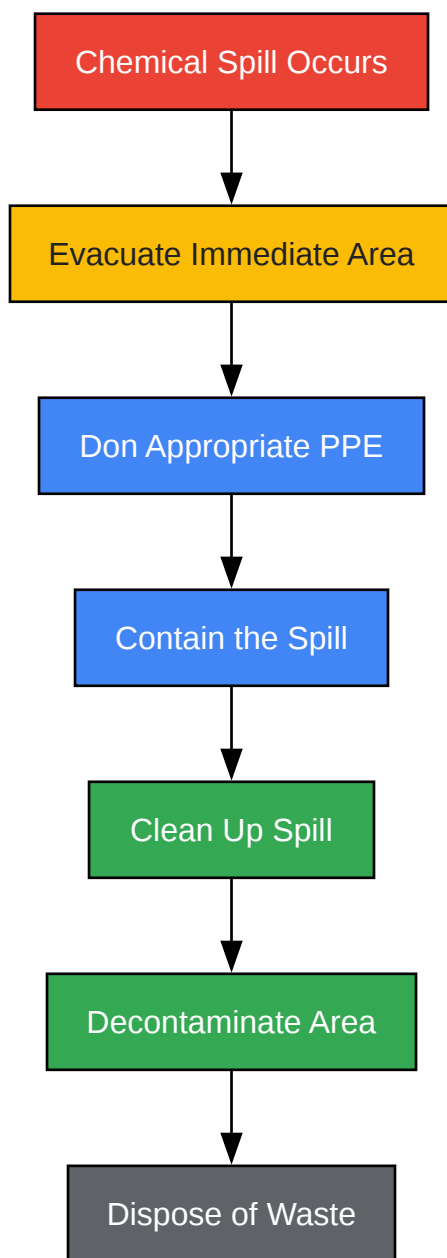
- Preparation:
 - Before commencing any work, obtain and review any special instructions related to the experimental procedure.
 - Thoroughly read and understand the Safety Data Sheet (SDS) for **2-Methoxy-5-methylaniline**.
 - Put on all required personal protective equipment as detailed in the PPE section of this guide.
- Handling:
 - Always handle **2-Methoxy-5-methylaniline** in a well-ventilated area. For weighing and other procedures that may generate dust, a chemical fume hood is mandatory.
 - Take care to avoid the formation of dust. If appropriate, moisten the solid material to prevent it from becoming airborne.
 - Avoid all direct contact with the skin and eyes. Use appropriate tools and techniques to minimize the risk of exposure.
 - Do not eat, drink, or smoke in the laboratory where this chemical is being handled.[\[1\]](#)
- Storage:
 - Store **2-Methoxy-5-methylaniline** in a cool, dry, and well-ventilated area.
 - Keep the container tightly closed and store it away from incompatible materials such as strong oxidizing agents.
 - The storage area should be secured and accessible only to authorized personnel.

Emergency and Disposal Plans

Emergency Procedures - First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.[\[1\]](#)
- Inhalation: Move the exposed person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[\[1\]](#)

Chemical Spill Response:



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Caption: A step-by-step workflow for responding to a **2-Methoxy-5-methylaniline** spill.

- Evacuate: Immediately evacuate all personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Personal Protection: Before attempting to clean the spill, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and protective clothing.

- Containment: Prevent the further spread of the spill. For solid spills, carefully sweep up the material and place it in a suitable container for disposal. Avoid creating dust.
- Cleanup: Use an absorbent material to clean up any remaining residue.
- Decontamination: Thoroughly decontaminate the spill area with a suitable cleaning agent.
- Disposal: All contaminated materials, including cleaning materials and personal protective equipment, must be disposed of as hazardous waste.

Disposal Plan:

- All waste containing **2-Methoxy-5-methylaniline** must be disposed of in accordance with local, state, and federal regulations.
- Dispose of the chemical and its container at an approved waste disposal plant.^[1] Do not dispose of it down the drain or with general laboratory waste.
- Contaminated PPE and cleaning materials should be collected in a sealed, labeled container for hazardous waste disposal.

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References

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